

Technical Support Center: Silver-Cadmium Oxide Contact Resistance

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Compound of Interest

Compound Name: **Silver-cadmium**

Cat. No.: **B8523530**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **silver-cadmium** oxide (AgCdO) electrical contacts. The following sections offer detailed information to address common issues encountered during experiments aimed at reducing contact resistance.

Frequently Asked Questions (FAQs)

Q1: What is a typical acceptable contact resistance for AgCdO contacts?

A1: The acceptable contact resistance for AgCdO contacts can vary depending on the application and the manufacturing process. However, for many low-voltage applications like relays, a contact resistance of less than 0.1 ohms is generally considered ideal.^[1] In specific tests, new AgCdO (90% Ag, 10% CdO) contacts have shown resistance values around 0.98 to 1.2 milliohms under a 100-gram load.^[2] Another study on relays reported an average contact resistance of approximately 2.74mΩ.^[3]

Q2: How does the cadmium oxide (CdO) content affect the properties of the contact?

A2: The concentration of cadmium oxide in the silver matrix is a critical factor that influences the contact's electrical and mechanical properties. Generally, increasing the CdO content improves the material's resistance to welding and arc erosion.^[4] However, a higher CdO percentage also tends to increase the contact resistance and reduce the material's ductility and electrical conductivity.^[4] The CdO content is typically in the range of 5% to 15%, and the

optimal percentage is a trade-off based on the specific application's requirements for conductivity, arc resistance, and mechanical strength.[\[4\]](#)[\[5\]](#)

Q3: What are the primary causes of high contact resistance in AgCdO contacts?

A3: High contact resistance in AgCdO contacts can stem from several factors:

- Surface Contamination: The presence of dust, oils, or other foreign particles on the contact surface can create an insulating layer.[\[6\]](#)
- Oxidation and Sulfidation: Exposure to air and sulfur-containing environments can lead to the formation of silver sulfide and oxide layers, which are less conductive than the base material.[\[7\]](#)
- Arc Erosion: The electrical arc generated during switching operations can alter the surface morphology and composition, leading to increased resistance over time.
- Insufficient Contact Pressure: Low contact force can result in a smaller effective contact area, thereby increasing the resistance.
- Manufacturing Defects: Inhomogeneous distribution of CdO particles or porosity within the contact material can lead to higher bulk resistance.[\[8\]](#)

Q4: Can the manufacturing method influence the contact resistance?

A4: Yes, the manufacturing method plays a significant role. The two primary methods are powder metallurgy and internal oxidation.[\[8\]](#) Contacts produced by internal oxidation of a **silver-cadmium** alloy often exhibit a more uniform and fine dispersion of CdO particles, which can lead to lower and more stable contact resistance compared to some powder metallurgy techniques.[\[8\]](#) However, advances in powder metallurgy, such as hot extrusion of sintered billets, can also produce high-density contacts with good properties.[\[9\]](#)

Troubleshooting Guide

This guide provides solutions to common problems encountered when working with AgCdO contacts.

Problem	Possible Causes	Troubleshooting Steps
High Initial Contact Resistance	Surface contamination from manufacturing or handling. Oxidation layer on the contact surface. Insufficient contact force.	1. Clean the contact surface using the recommended protocol (see Experimental Protocols). 2. Visually inspect the surface for any visible films or particles. 3. Increase the contact force and observe the effect on resistance. 4. If the issue persists, consider a surface reduction treatment.
Contact Resistance Increases Over Time	Progressive surface contamination from the operating environment. ^[10] Oxidation or sulfidation of the silver matrix. ^[7] Wear and erosion of the contact surface due to arcing. ^[10]	1. Implement a regular cleaning schedule for the contacts. 2. If possible, operate the contacts in a controlled, low-humidity, and low-sulfur environment. 3. For high-arching applications, evaluate if the CdO content is optimal for arc resistance.
Unstable or Fluctuating Contact Resistance Readings	Contamination on the contact surface leading to intermittent connections. ^[10] Mechanical instability in the experimental setup (e.g., vibrations). Worn-out or damaged contacts. ^[6]	1. Re-clean the contact surfaces thoroughly. 2. Ensure the mechanical fixture holding the contacts is stable and applies a consistent force. 3. Inspect the contact surfaces under magnification for signs of pitting, excessive wear, or damage. Replace if necessary.
Contact Welding or Sticking	Insufficient anti-welding properties for the applied current. High inrush currents. Low CdO content.	1. Verify that the contact material's specifications are appropriate for the load current. 2. Consider using a contact material with a higher CdO content for improved anti-

welding characteristics.[\[4\]](#) 3.

Implement measures to limit inrush currents in the circuit.

Quantitative Data Summary

The following tables summarize key quantitative data related to the performance of AgCdO electrical contacts.

Table 1: Contact Resistance of AgCdO Under Specific Conditions

Material Composition	Manufacturing Note	Contact Force	Contact Resistance (millionohms)	Reference
90% Ag / 10% CdO	---	Not Specified	~2.74	[3]
90% Ag / 10% CdO	After 360 minutes in a Teflon coated vibratory feeder bowl	100 grams	0.98	[2]
90% Ag / 10% CdO	After 15 minutes in a Teflon coated vibratory feeder bowl	100 grams	1.2	[2]

Table 2: Influence of CdO Content on AgCdO Properties (Qualitative and Quantitative)

Property	Effect of Increasing CdO Content	Reference
Resistance to Welding	Improves	[4]
Arc Erosion Resistance	Generally Improves	[5]
Contact Resistance	Increases	[4]
Electrical Conductivity	Decreases	[4]
Ductility/Malleability	Decreases	[4]

Experimental Protocols

1. Protocol for Surface Cleaning of AgCdO Contacts

This protocol describes a standard procedure for cleaning AgCdO contact surfaces to remove common contaminants before experimentation.

- Materials:
 - Lint-free cloths or swabs
 - Isopropyl alcohol (reagent grade)
 - Deionized water
 - A mild abrasive, such as a pencil eraser (for stubborn contaminants)
 - Optional: Ultrasonic cleaner
- Procedure:
 - Initial Wipe: Gently wipe the contact surfaces with a dry, lint-free cloth to remove any loose dust and debris.
 - Solvent Cleaning:
 - Moisten a new lint-free cloth or swab with isopropyl alcohol.

- Gently wipe the contact surfaces to remove organic residues and oils.
- For heavily soiled contacts, an ultrasonic bath in isopropyl alcohol for 5-10 minutes can be effective.
- Deionized Water Rinse:
 - Rinse the contact surfaces with deionized water to remove any remaining alcohol and dissolved impurities.
 - Use a new lint-free cloth moistened with deionized water for this step if immersion is not possible.
- Drying:
 - Thoroughly dry the contacts using a stream of dry, inert gas (e.g., nitrogen) or in a clean, dust-free environment. Ensure no moisture remains, as it can lead to re-oxidation.
- Mild Abrasion (if necessary):
 - If a visible, stubborn film remains, gently rub the contact surface with a clean pencil eraser.
 - After abrasion, repeat steps 2 through 4 to remove any eraser residue.

2. Protocol for Measuring Contact Resistance using the Four-Point Probe (Kelvin) Method

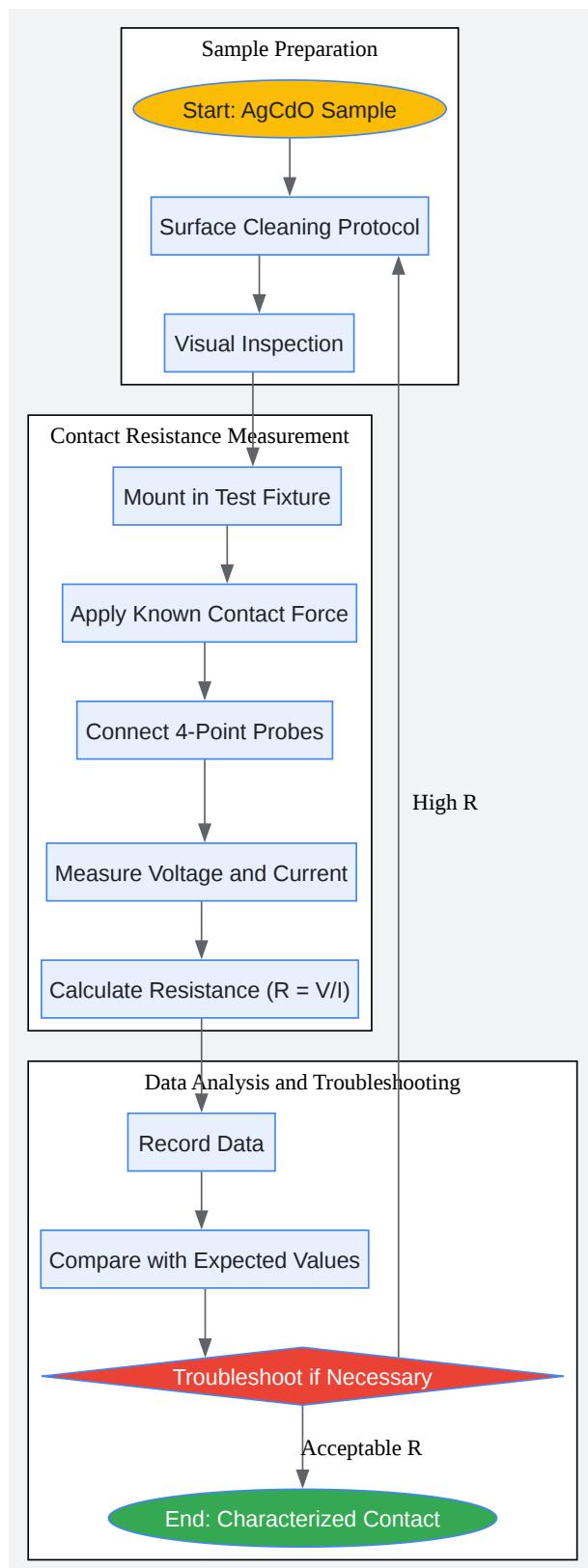
This method is highly recommended for accurate contact resistance measurements as it minimizes the influence of probe and wire resistance.

- Equipment:
 - A four-point probe measurement setup (micro-ohmmeter or a separate current source and voltmeter)
 - A fixture to hold the AgCdO contacts and apply a measurable force.

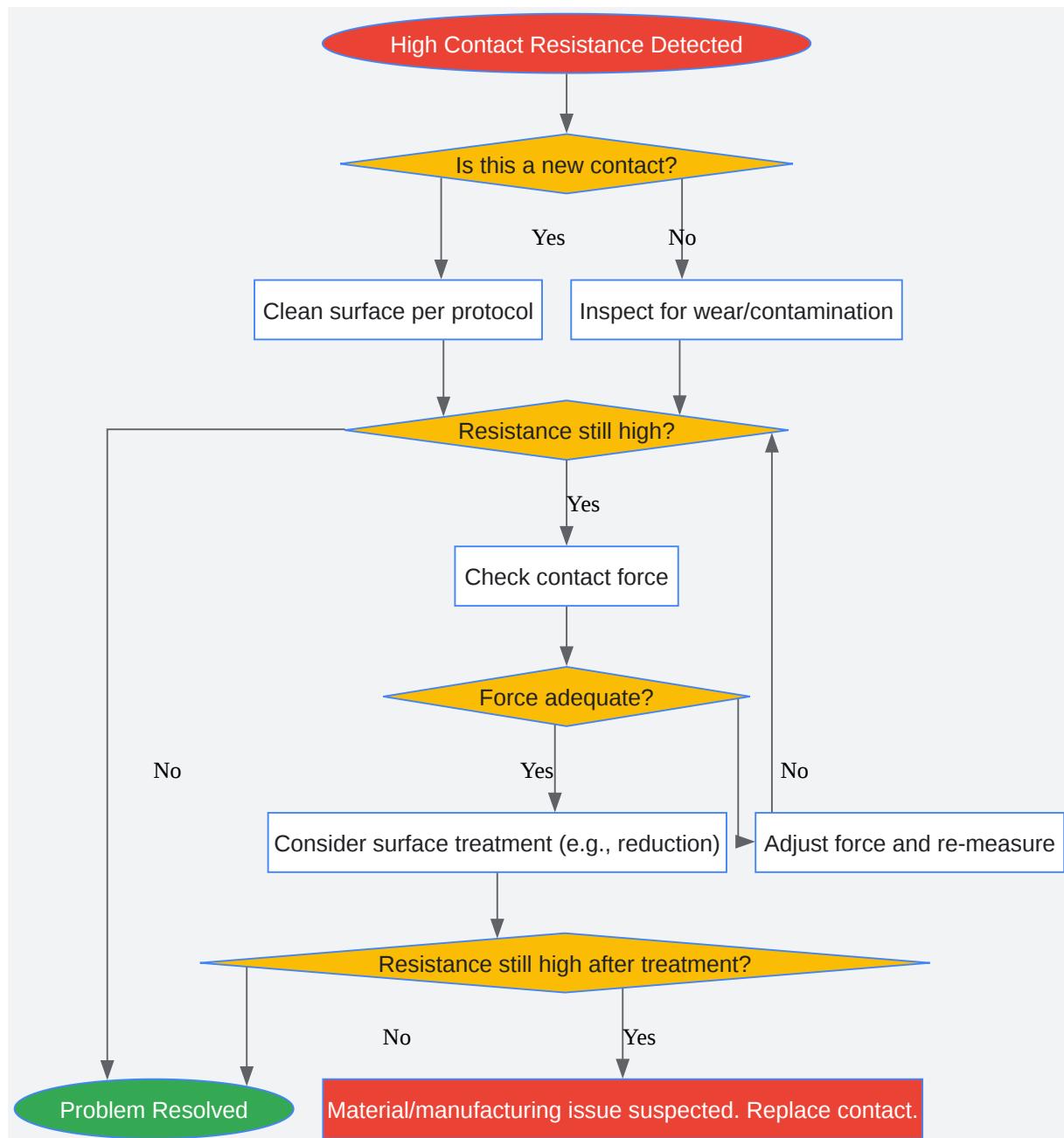
- A power supply for the test current.
- Procedure:
 - Sample Preparation:
 - Ensure the AgCdO contact surfaces are clean by following the surface cleaning protocol.
 - Mount the contacts in the test fixture.
 - Probe Connection:
 - Connect the four probes to the contact pair. Two probes (current probes) are placed on the outer sides of the contact area to supply the test current.
 - The other two probes (voltage probes) are placed on the inner sides, as close as possible to the actual contact point, to measure the voltage drop.
 - Applying Contact Force:
 - Apply a known and controlled force to press the contacts together. Record this force as it significantly influences contact resistance.
 - Measurement:
 - Apply a stable DC test current through the current probes. The current should be low enough to not cause significant heating of the contact ("dry circuit conditions").
 - Measure the voltage drop across the voltage probes.
 - Calculate the contact resistance (R) using Ohm's Law: $R = V/I$, where V is the measured voltage and I is the applied current.
 - Data Recording:
 - Record the contact resistance, contact force, and test current for each measurement.

- It is advisable to repeat the measurement several times and average the results to ensure consistency.

Visualizations

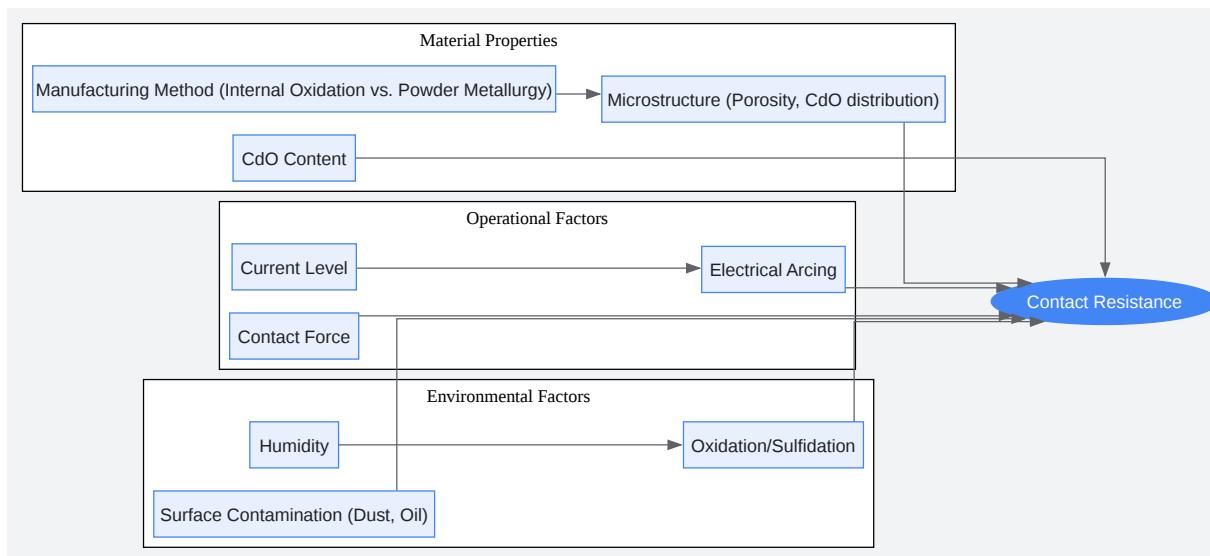
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Caption: Experimental workflow for measuring AgCdO contact resistance.



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Caption: Troubleshooting flowchart for high contact resistance in AgCdO.

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Caption: Factors influencing AgCdO contact resistance.

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